

Comprehensive Safety and Handling Guide for (S)-1-(3-bromophenyl)ethanamine

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Compound of Interest

Compound Name: (S)-1-(3-bromophenyl)ethanamine

Cat. No.: B148937

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the handling of **(S)-1-(3-bromophenyl)ethanamine** (CAS No: 139305-96-7). Adherence to these procedures is critical to ensure personal safety and minimize environmental impact.

(S)-1-(3-bromophenyl)ethanamine is classified as a hazardous substance. It is harmful if swallowed, causes severe skin burns and eye damage, and is toxic to aquatic life with long-lasting effects.^[1] Always handle this chemical with appropriate personal protective equipment in a designated and properly functioning chemical fume hood.^[2]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **(S)-1-(3-bromophenyl)ethanamine**. All PPE should be inspected for integrity before each use.

PPE Category	Specification	Purpose
Eye and Face Protection	Chemical splash goggles meeting ANSI Z87.1 standard. A face shield should be worn in addition to goggles when there is a risk of splashing or a highly exothermic reaction. [3]	Protects eyes and face from splashes and vapors.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or Neoprene). [3]	Prevents skin contact and absorption. It is crucial to inspect gloves before each use and dispose of them immediately after contamination.
Body Protection	A flame-resistant lab coat, fully buttoned. [3] Appropriate protective clothing to prevent skin exposure. [2]	Protects against splashes and potential fire hazards.
Respiratory Protection	Use a type ABEK (EN14387) respirator filter or equivalent if working outside of a chemical fume hood or if ventilation is inadequate. [4]	Protects against inhalation of harmful vapors or mists.
Footwear	Closed-toe, closed-heel shoes. [3]	Prevents exposure from spills.

Handling and Storage Procedures

Proper handling and storage are crucial to maintaining the stability of the chemical and ensuring a safe laboratory environment.

Handling:

- Engineering Controls: All handling of this compound must be conducted in a certified chemical fume hood.[\[2\]](#) Ensure adequate ventilation to prevent the generation of vapor or

mist.[5]

- Personal Hygiene: Avoid contact with skin, eyes, and clothing.[5] Do not breathe dust, vapor, mist, or gas.[2] Wash hands and face thoroughly after handling.[5] Do not eat, drink, or smoke in the work area.[6]
- Safe Practices: Keep away from heat, sparks, and open flames.[7]

Storage:

- Container: Store in a tightly closed container.[2][5]
- Conditions: Keep in a dry, cool, and well-ventilated place.[2][8] Some sources recommend refrigeration and storage under an inert gas atmosphere.[2][9] Store in a corrosives area.[8]
- Incompatibilities: Incompatible with strong oxidizing agents.[10]

Emergency Procedures and First Aid

Immediate and appropriate responses to accidental exposure are critical. An emergency eyewash station and safety shower must be readily accessible in the immediate work area.[3]

Exposure Route	First Aid Measures
Eye Contact	Immediately rinse cautiously with water for at least 15 minutes, holding the eyelids open.[2][5] Remove contact lenses, if present and easy to do. Continue rinsing.[1][5] Seek immediate medical attention.[2][5]
Skin Contact	Immediately take off all contaminated clothing. [5] Flush skin with plenty of water for at least 15 minutes.[2] Seek medical attention if irritation persists.[3]
Inhalation	Move the person to fresh air and keep them comfortable for breathing.[2][5] If breathing is difficult, give oxygen.[2] Seek immediate medical attention.[2][5]
Ingestion	Rinse mouth with water.[2][5] Do NOT induce vomiting.[5] Immediately call a POISON CENTER or doctor.[1][5]

In Case of a Spill:

- Evacuate the immediate area.[3]
- Wear appropriate PPE, including respiratory protection.[3]
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).[3][8]
- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal. [3][8]
- Do not let the product enter drains.[6]

Disposal Plan

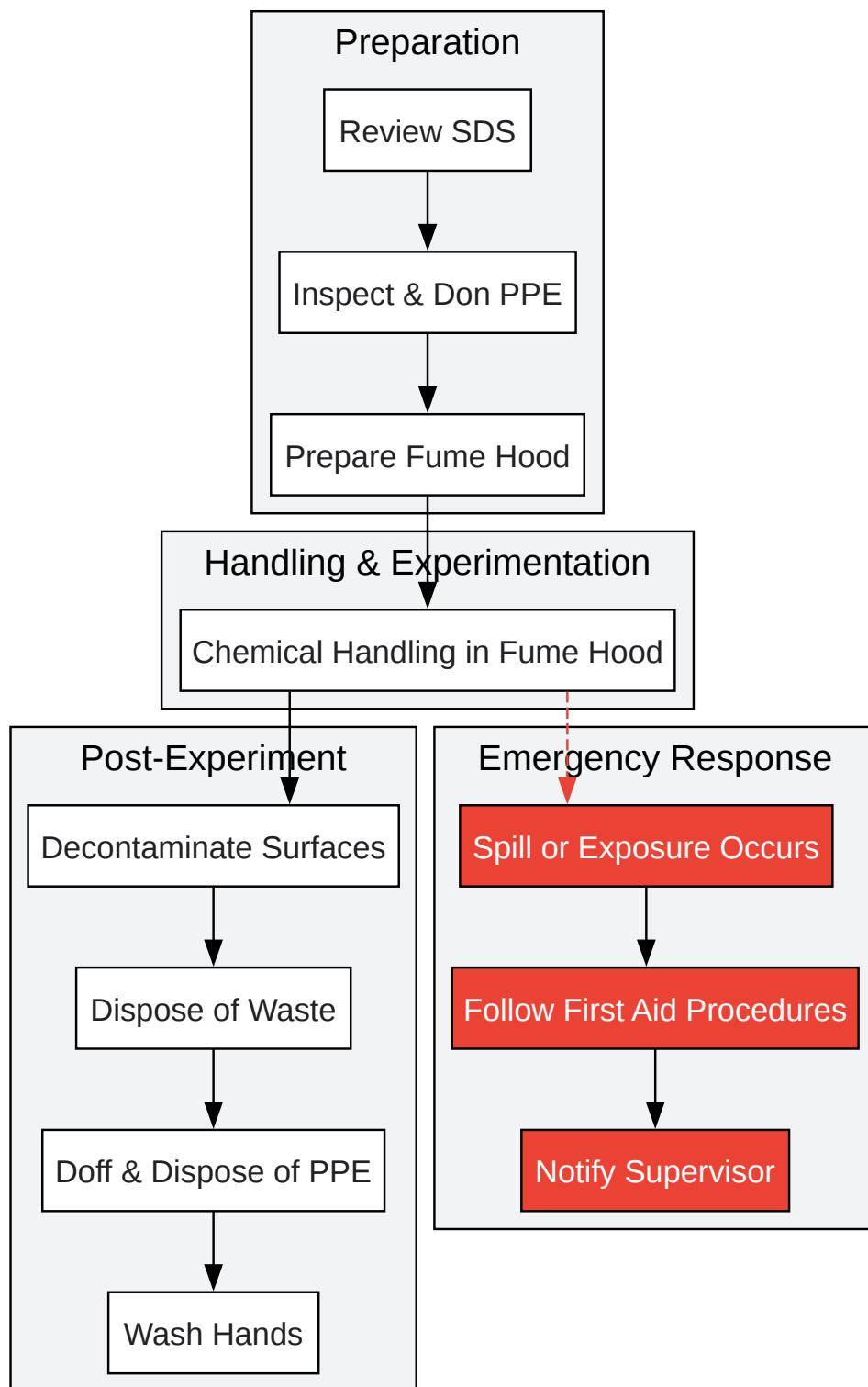
(S)-1-(3-bromophenyl)ethanamine and its containers must be disposed of as hazardous waste.

- Waste Classification: This chemical waste is classified as hazardous.[11]
- Disposal Method: Contact a licensed professional waste disposal service to dispose of this material.[2] Disposal must be in accordance with all federal, state, and local regulations.[2][5]
- Contaminated Packaging: Dispose of contaminated packaging in the same manner as the chemical.[5] Do not reuse empty containers.

Experimental Workflow

The following diagram illustrates the standard workflow for handling **(S)-1-(3-bromophenyl)ethanamine** in a laboratory setting.

Safe Handling Workflow for (S)-1-(3-bromophenyl)ethanamine

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Caption: Workflow for the safe handling of **(S)-1-(3-bromophenyl)ethanamine**.

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